

Sodium Picramate: A Versatile Reagent in Organic Synthesis - Application Notes and Protocols

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Compound of Interest

Compound Name: *Sodium picramate*

Cat. No.: *B1233882*

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Introduction

Sodium picramate (sodium 2-amino-4,6-dinitrophenoxide), the sodium salt of picramic acid, is a specialized chemical compound with a rich history in industrial and laboratory settings. Its molecular structure, featuring a nitro-substituted aromatic ring and an amino group, imparts both stability and controlled reactivity, making it a valuable intermediate and reagent in organic synthesis. While it is widely recognized for its role in the manufacture of dyes and pigments, particularly for hair colorants, its applications extend to the synthesis of energetic materials and as a building block for more complex organic molecules.^{[1][2]} This document provides an overview of its applications, key reactions, and detailed protocols for its use in a research and development context.

Physicochemical Properties and Safety Information

Sodium picramate is a yellow-orange crystalline powder that is soluble in water. Its solubility in aqueous media makes it suitable for various chemical processes. However, it is a toxic and flammable material that can be explosive under certain conditions, especially when dry.^[3] It is crucial to handle **sodium picramate** with appropriate safety precautions, including wearing personal protective equipment and working in a well-ventilated area. When wetted with at least 20% water, its explosive properties are significantly reduced.^[3]

Table 1: Physicochemical Properties of **Sodium Picramate**

| Property | Value | Reference |
|-------------------|---|-----------|
| CAS Number | 831-52-7 | [3] |
| Molecular Formula | C ₆ H ₄ N ₃ NaO ₅ | [4] |
| Molecular Weight | 221.10 g/mol | [4] |
| Appearance | Yellow-orange crystalline powder | |
| Melting Point | Decomposes at 98.8 °C | [4] |
| Boiling Point | 386.3 °C at 760 mmHg | [4] |
| Flash Point | 187.5 °C | [4] |
| Solubility | Soluble in water | |

Safety Precautions:

- Toxic by inhalation and skin absorption.[3]
- Flammable/combustible material; may be ignited by heat, sparks, or flames.[3]
- Dried out material may explode if exposed to heat, flame, friction, or shock.[3]
- Reacts vigorously with reducing agents, which can lead to detonation.[5]

Applications in Organic Synthesis

Sodium picramate's reactivity is centered around its amino and phenoxide functionalities, as well as the electron-deficient nature of the aromatic ring due to the presence of two nitro groups. This makes it a versatile precursor for a range of chemical transformations.

Intermediate in Dye Synthesis

Sodium picramate is a key intermediate in the production of various dyes, including acid dyes and leather dyes.[1] Its primary application in this area is in the synthesis of azo dyes. The

amino group on the picramate ring can be diazotized and then coupled with a suitable coupling component to form a highly colored azo compound.

Precursor for Energetic Materials

The diazotization of picramic acid, which is readily prepared from **sodium picramate**, is a well-established route to the primary explosive diazodinitrophenol (DDNP). This application highlights the utility of **sodium picramate** in the synthesis of highly functionalized and energetic molecules.

Experimental Protocols

Protocol 1: Preparation of Picramic Acid from Sodium Picramate

This protocol describes the conversion of **sodium picramate** to picramic acid, which is often the first step before its use in reactions requiring the free amino group under acidic conditions, such as diazotization.

Materials:

- **Sodium picramate**
- Distilled or deionized water
- Concentrated Hydrochloric Acid (HCl)
- Beakers
- Stirring rod
- Heating plate
- Filtration apparatus (e.g., Büchner funnel and flask)

Procedure:

- In a suitable beaker, dissolve **sodium picramate** in distilled water with vigorous stirring and heating to 95-100 °C to form a saturated solution.[3]
- While maintaining vigorous stirring, slowly add concentrated HCl dropwise to the hot solution.[3] The addition of acid will cause the precipitation of picramic acid.
- Continue adding HCl until no further precipitation is observed. An excess of acid is used to ensure complete conversion.
- Allow the mixture to cool, which will further promote the precipitation of picramic acid.
- Isolate the precipitated picramic acid by vacuum filtration.
- Wash the collected solid with cold water to remove any remaining salts.
- The purified picramic acid can then be dried for use in subsequent steps.

Protocol 2: Synthesis of Diazodinitrophenol (DDNP) via Diazotization of Picramic Acid

This protocol outlines the synthesis of DDNP from picramic acid. Extreme caution is advised as DDNP is a primary explosive. This synthesis should only be performed by trained professionals in a controlled laboratory setting with appropriate safety measures in place.

Materials:

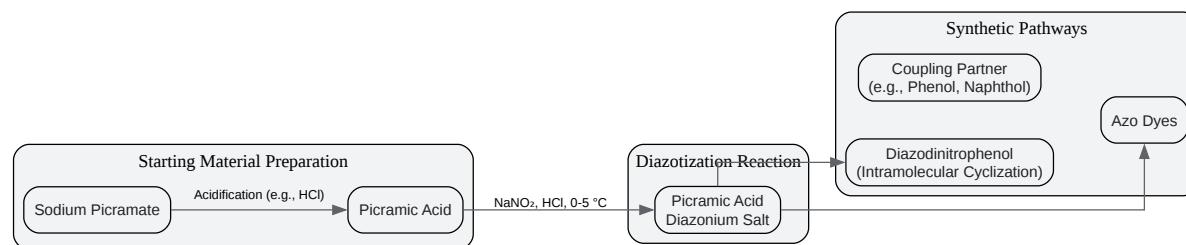
- Picramic acid (prepared from **sodium picramate** as in Protocol 1)
- Hydrochloric acid (concentrated)
- Sodium nitrite (NaNO_2)
- Distilled water
- Ice bath
- Reaction vessel with stirring and temperature control

Procedure:

- Prepare an aqueous suspension of picramic acid in a reaction vessel by mixing it with water and an excess of a suitable acid, such as hydrochloric acid.[6]
- Cool the mixture to a temperature of about 10 °C using an ice bath while stirring continuously.[6]
- Prepare a solution of sodium nitrite in water.
- Slowly and gradually add the sodium nitrite solution to the cooled and stirred picramic acid suspension.[6] Maintain the temperature between 8-12 °C during the addition.[6] The rate of addition should be controlled to prevent a rapid exothermic reaction.
- After the addition is complete, continue to stir the reaction mixture at the same temperature for approximately one hour to ensure the reaction goes to completion.[6]
- The precipitated DDNP can then be isolated by filtration. The product should be washed with cold water and stored wet, as dry DDNP is highly sensitive to shock, friction, and heat.

Reaction Workflow and Mechanisms

The diazotization of the amino group on the picramic acid ring is a fundamental reaction that opens up a wide range of synthetic possibilities.



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Caption: Workflow for the synthesis of derivatives from **sodium picramate**.

The electron-withdrawing nitro groups on the picramate ring also activate it towards nucleophilic aromatic substitution (SNAr), although specific examples with detailed protocols are less commonly reported in readily available literature. In such reactions, a strong nucleophile can potentially displace one of the nitro groups or the amino group under specific conditions.

Conclusion

Sodium picramate is a valuable reagent with specific and important applications in organic synthesis, particularly as a precursor for dyes and energetic materials. While its broader utility as a general building block for complex molecules in areas like drug development is not as extensively documented, its inherent reactivity suggests potential for further exploration. The protocols provided herein for the preparation of picramic acid and the synthesis of DDNP serve as a foundation for researchers interested in the chemistry of this versatile compound. As with any energetic or toxic material, all work with **sodium picramate** and its derivatives should be conducted with strict adherence to safety protocols.

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